

2-Iminothiolane: A Technical Guide to Safety and Handling for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Iminothiolane

Cat. No.: B1205332

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **2-Iminothiolane** hydrochloride (also known as Traut's Reagent), a widely used thiolating reagent in research and development. It covers critical safety information, handling precautions, and detailed experimental protocols to ensure its safe and effective use in the laboratory.

Chemical and Physical Properties

2-Iminothiolane is a cyclic thioimide compound valued for its ability to introduce sulfhydryl (-SH) groups into molecules by reacting with primary amines.^[1] This reaction is a cornerstone of bioconjugation, enabling the crosslinking and labeling of proteins and other biomolecules.^{[1][2]}

Property	Value	Source(s)
Synonyms	Traut's Reagent, 2-Thiolanimine hydrochloride	[3][4]
CAS Number	4781-83-3	[5][3][4]
Molecular Formula	C ₄ H ₇ NS · HCl	[5]
Molecular Weight	137.63 g/mol	[5]
Appearance	White crystalline powder	[4]
Melting Point	197 - 201 °C	[4]
Solubility	Soluble in water (100 mg/mL), methanol, ethanol, and DMSO. Insoluble in ether.	[3]
Storage Temperature	2 - 8 °C, under desiccating conditions.	[3][6]

Safety Data Sheet Summary

There are some discrepancies in the classification of **2-Iminothiolane** hydrochloride across different suppliers. While some classify it as non-hazardous[4][7], others identify it as a hazardous substance that can cause skin and eye irritation, as well as respiratory irritation. Therefore, it is prudent to handle this compound with care, adhering to the more stringent safety precautions outlined below.

Hazard Identification

- Classification: May be classified as Skin Corrosion/Irritation Category 2, Serious Eye Damage/Eye Irritation Category 2, and Specific target organ toxicity (single exposure) Category 3 (respiratory system).[5]
- Signal Word: Warning[5]
- Hazard Statements: Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.[5]

Toxicological Information

Quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) are not available for **2-Iminothiolane** hydrochloride.

First Aid Measures

Exposure	First Aid Measures	Source(s)
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If symptoms persist, call a physician.	[5][3]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[5][3]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.	[5]

Fire-Fighting and Accidental Release Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[5]
- Accidental Release: Sweep up and shovel into suitable containers for disposal. Avoid dust formation. Ensure adequate ventilation.[5]

Handling and Storage Precautions

Proper handling and storage are crucial to maintain the stability of **2-Iminothiolane** and ensure laboratory safety.

Precaution	Details	Source(s)
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection/face protection. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[5][3]
Handling	Wash face, hands, and any exposed skin thoroughly after handling. Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area. Do not get in eyes, on skin, or on clothing. Avoid ingestion and inhalation. Avoid dust formation.	[5][3]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place. Store under an inert atmosphere. For long-term storage, it is recommended to store in a freezer. Incompatible with strong oxidizing agents.	[5][3]

Experimental Protocols and Methodologies

2-Iminothiolane is primarily used to introduce sulfhydryl groups to primary amines on biomolecules, a process known as thiolation. This enables a variety of subsequent bioconjugation reactions.

Chemical Reaction Mechanism

2-Iminothiolane reacts with primary amines (e.g., the epsilon-amino group of lysine residues in proteins) at a pH range of 7-10.[1][8] The reaction results in the opening of the thiolane ring and the formation of an amidine linkage, which preserves the positive charge of the original amine. This process introduces a free sulfhydryl group that can be used for subsequent conjugation.

Chemical reaction of **2-Iminothiolane** with a primary amine on a protein.

General Protocol for Protein Thiolation

This protocol outlines the general steps for introducing sulfhydryl groups into a protein using **2-Iminothiolane**.

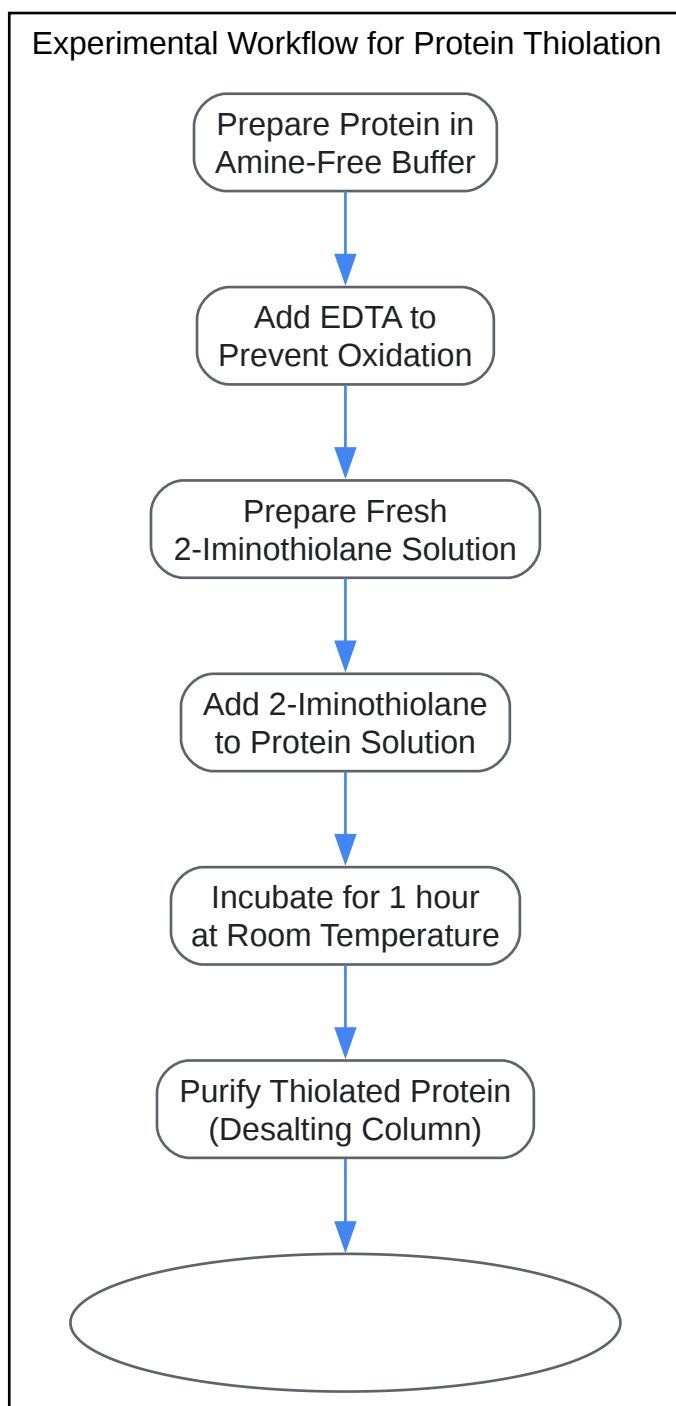
Materials:

- Protein solution (1-10 mg/mL)
- **2-Iminothiolane** hydrochloride (Traut's Reagent)
- Amine-free buffer (e.g., 0.1 M sodium phosphate, 150 mM NaCl, pH 7.2-8.0)
- EDTA solution (0.5 M)
- Desalting column

Procedure:

- Buffer Exchange: Ensure the protein is in an amine-free buffer (e.g., PBS, borate, or HEPES). If the protein solution contains primary amines (e.g., Tris or glycine), it must be exchanged into a suitable buffer via dialysis or a desalting column.
- Add EDTA: Add EDTA to the protein solution to a final concentration of 1-5 mM to prevent oxidation of the newly formed sulfhydryl groups.

- Prepare **2-Iminothiolane** Solution: Immediately before use, dissolve **2-Iminothiolane** in the amine-free buffer. A 10- to 20-fold molar excess over the protein is a common starting point.
- Reaction: Add the freshly prepared **2-Iminothiolane** solution to the protein solution.
- Incubation: Incubate the reaction mixture for 60 minutes at room temperature.
- Purification: Remove excess, unreacted **2-Iminothiolane** using a desalting column equilibrated with the amine-free buffer containing 1-5 mM EDTA. The thiolated protein is now ready for downstream applications.



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General workflow for the thiolation of proteins using **2-Iminothiolane**.

Protocol for Antibody-Drug Conjugation (ADC)

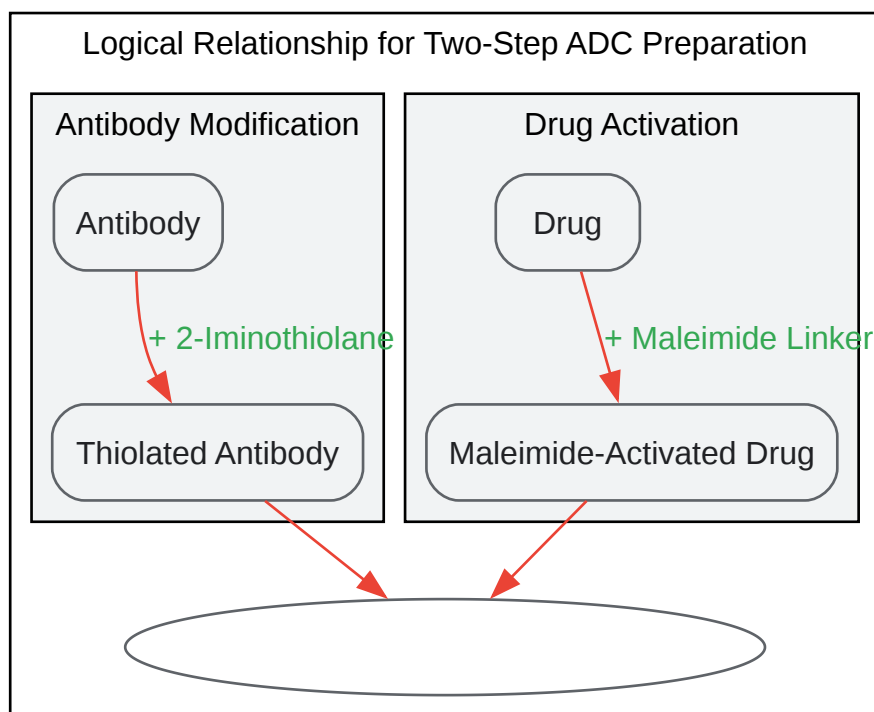
This protocol describes a two-step process for creating an antibody-drug conjugate (ADC) by first introducing thiol groups onto the antibody.

Materials:

- Antibody in amine-free buffer
- **2-Iminothiolane** hydrochloride
- Maleimide-activated drug
- Reaction Buffer (e.g., 0.1 M phosphate, 150 mM NaCl, 1-5 mM EDTA, pH 7.2-8.0)
- Conjugation Buffer (e.g., 10 mM phosphate, 140 mM NaCl, pH 6.5)
- Desalting columns

Procedure:

- **Thiolate Antibody:** Follow the "General Protocol for Protein Thiolation" (Section 4.2) to introduce sulfhydryl groups onto the antibody.
- **Activate Drug:** Dissolve the maleimide-activated drug in an appropriate solvent.
- **Conjugation:** Add a molar excess of the maleimide-activated drug to the thiolated antibody solution. The optimal molar ratio should be determined empirically.
- **Incubation:** Incubate the reaction mixture for 2-4 hours at room temperature or overnight at 4°C.
- **Purification:** Purify the resulting ADC using size-exclusion chromatography or another suitable method to remove unconjugated drug and antibody.



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Logical relationship for the two-step preparation of an Antibody-Drug Conjugate.

Conclusion

2-Iminothiolane is a powerful tool for bioconjugation in research and drug development. A thorough understanding of its chemical properties, potential hazards, and proper handling procedures is essential for its safe and effective use. By following the guidelines and protocols outlined in this technical guide, researchers can confidently employ **2-Iminothiolane** in their experimental workflows while maintaining a safe laboratory environment.

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- To cite this document: BenchChem. [2-Iminothiolane: A Technical Guide to Safety and Handling for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205332#2-iminothiolane-safety-data-sheet-and-handling-precautions]

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